

Fmoc-Dap(Alloc,Me)OH: Structural Characterization and SPPS Utility

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Compound of Interest

Compound Name: Fmoc-Dap(Alloc,Me)

CAS No.: 2389078-45-7

Cat. No.: B2637344

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Executive Summary & Nomenclature Analysis

In the design of peptidomimetics and constrained peptides, **Fmoc-Dap(Alloc,Me)OH** represents a highly specialized building block. While the standard derivative Fmoc-Dap(Alloc)-OH (

-Fmoc-

-Alloc-L-2,3-diaminopropionic acid) is a staple in catalog peptide synthesis, the inclusion of the "Me" (Methyl) group in the nomenclature string requires precise structural disambiguation to ensure experimental success.

Based on standard IUPAC and SPPS nomenclature conventions where side-chain modifications are enclosed in parentheses:

- Target Molecule:

-Fmoc-

-Alloc-

-Methyl-L-2,3-diaminopropionic acid.[1]

- Function: This residue introduces a tertiary amine on the side chain (via

-methylation) protected by an Allyloxycarbonyl (Alloc) group.

- Utility: It allows for the synthesis of

-methylated peptide backbones (if used as a scaffold) or, more commonly, the introduction of specific side-chain constraints and solubility enhancements while maintaining orthogonal protection.[2]

Note on Ambiguity: If the methyl group were intended for the

-nitrogen (backbone methylation), the standard notation would be Fmoc-N(Me)-Dap(Alloc)-OH. This guide proceeds with the analysis of the side-chain methylated variant (

-Me) as implied by the syntax "Dap(Alloc,Me)".

Chemical Profile and Molecular Weight[3][4][5][6]

The introduction of the methyl group to the Alloc-protected amine alters the physicochemical properties compared to the parent Fmoc-Dap(Alloc)-OH.

Table 1: Physicochemical Specifications

Property	Fmoc-Dap(Alloc)-OH (Parent)	Fmoc-Dap(Alloc,Me)OH (Target)
Formula		
Molecular Weight	410.42 g/mol	424.45 g/mol (Calculated)
CAS Number	188970-92-5	Custom/Analog (Refer to Parent CAS)
Side Chain		
Solubility	DMF, DMSO, NMP	DMF, DMSO, NMP (Enhanced lipophilicity)
pKa (Side Chain)	~10.5 (Free amine)	~10.0 (Secondary amine precursor)

“

Critical Check: When sourcing this material, verify the position of the methyl group using the supplier's chemical structure diagram. Do not rely solely on the text string.

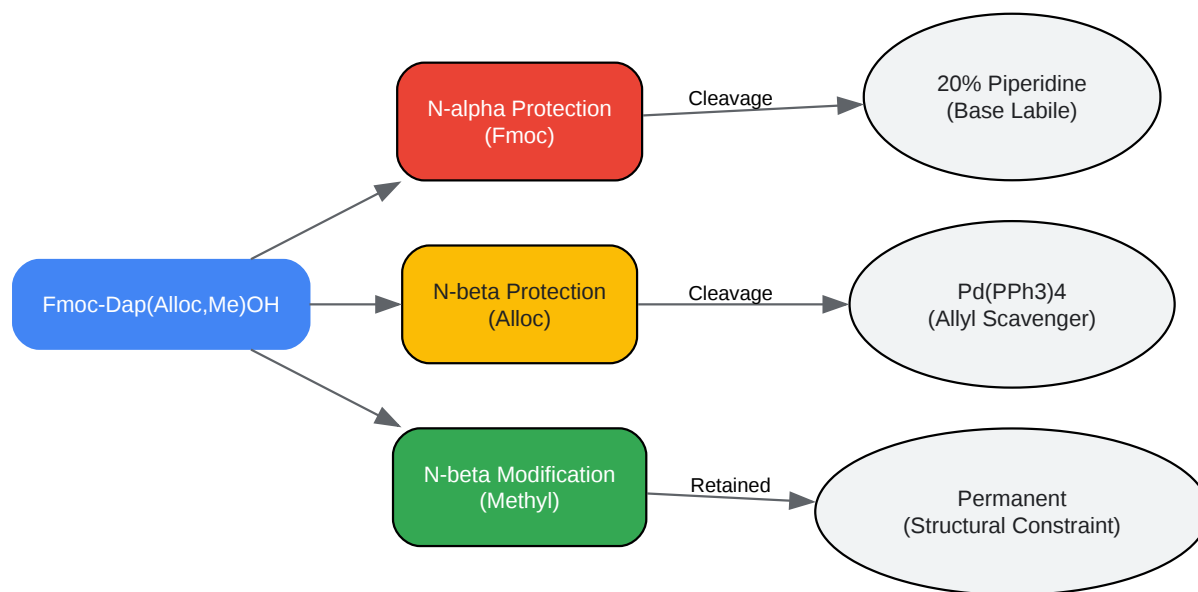
Structural Logic and Orthogonality[3][7]

The value of **Fmoc-Dap(Alloc,Me)OH** lies in its Three-Dimensional Orthogonality. This allows the chemist to manipulate the peptide backbone, the side chain, and the N-terminus independently.[3][4]

The Orthogonal Triad

- Fmoc ():
): Base-labile (removed by Piperidine).[4] Controls chain elongation.
- Alloc ():
): Pd(0)-labile. Stable to acid (TFA) and base (Piperidine). Allows for selective side-chain deprotection for cyclization (e.g., lactam bridges) or functionalization.[4]
- Methyl ():
): Permanent modification. Prevents hydrogen bonding at the side chain, altering solvation and potentially reducing aggregation in "difficult sequences."

Diagram 1: Orthogonal Protection Strategy



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Caption: The orthogonal protection scheme allowing independent manipulation of the N-terminus and side chain.

Synthesis Applications & Causality

Why choose the methylated variant over the standard Fmoc-Dap(Alloc)-OH?

Prevention of Aspartimide-like Reactions

In sequences containing Dap, there is a risk of side reactions where the side-chain amine attacks the backbone carbonyl. While Alloc protects against this during synthesis, the

-methyl group provides steric bulk that can further suppress nucleophilic attack after Alloc removal, depending on the downstream chemistry.

Conformational Constraint (N-Methyl Scan)

-methylation is a primary tool for improving the pharmacokinetic profile of peptides:

- Proteolytic Stability: The

-methyl group hinders protease access to the cleavage site.

- Membrane Permeability: Methylation masks the hydrogen bond donor capability of the amide/amine, increasing lipophilicity (LogP) and potentially improving oral bioavailability (as seen in Cyclosporin A).

Experimental Protocols

Coupling Protocol (Steric Considerations)

The presence of the side-chain methyl group and the bulky Alloc group creates significant steric hindrance. Standard DIC/HOBt coupling may result in deletion sequences.

Recommended Activation System:

- Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or COMU.
- Base: DIPEA (Diisopropylethylamine).^[5]
- Stoichiometry: 4 eq Amino Acid : 3.9 eq HATU : 8 eq DIPEA.
- Solvent: DMF/NMP (1:1 v/v) to ensure maximum swelling and solubility.
- Reaction Time: Double coupling (2 x 45 min) is mandatory.

Selective Alloc Deprotection

The removal of the Alloc group must be performed under strictly anhydrous and oxygen-free conditions to preserve the Pd(0) catalyst.

Reagents:

- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.1 – 0.2 eq).
- Scavenger: Phenylsilane (PhSiH₃) (10–20 eq) OR Morpholine. Note: Phenylsilane is preferred as it is more efficient at regenerating the Pd(0) species.

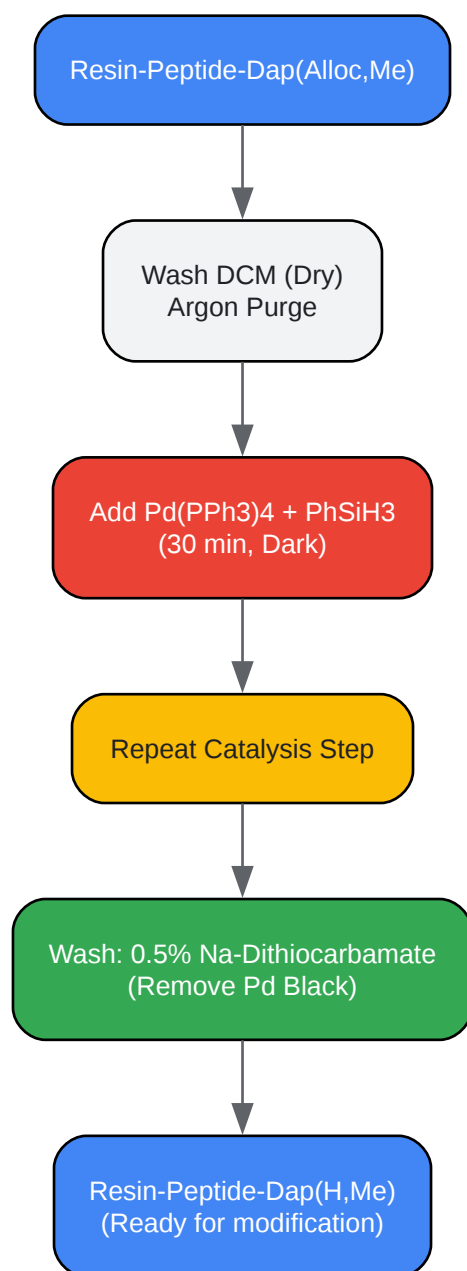
Step-by-Step Workflow:

- Wash: Wash resin with DCM (3x) and dry under

to remove traces of DMF (which can poison the catalyst if wet).

- Prepare Solution: Dissolve $\text{Pd}(\text{PPh}_3)_4$ and PhSiH_3 in dry DCM under Argon.
- Incubate: Add solution to resin. Shake gently for 30 minutes in the dark (catalyst is light sensitive).
- Repeat: Drain and repeat the treatment once.
- Wash (Critical):
 - DCM (3x)
 - 0.5% Sodium Diethyldithiocarbamate in DMF (3x 5 min) – This chelates residual Palladium, which appears as a black precipitate. Failure to remove Pd will ruin subsequent couplings and the final cleavage.
 - DMF (5x).

Diagram 2: Alloc Deprotection Workflow



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Caption: Palladium-catalyzed Alloc removal workflow with critical heavy metal scavenging step.

Troubleshooting & Quality Control

- Racemization: Dap derivatives are prone to racemization during activation due to the high acidity of the

-proton. Use Oxyma Pure or HOAt as an additive if using carbodiimide chemistry.

- Incomplete Coupling: If the Kaiser test is ambiguous (due to the steric bulk of the methyl group), perform a micro-cleavage and analyze via LC-MS before proceeding.
- Pd Contamination: If the peptide solution is colored (brown/orange) after final cleavage, residual Palladium is present. Pass the peptide solution through a SPE cartridge or treat with TMT (Trimercaptotriazine) resin.

References

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